

Safety Assessment & Handling Guide: 3-(Cyclopentyloxy)-4-methylaniline

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Compound of Interest

Compound Name: 3-(Cyclopentyloxy)-4-methylaniline

CAS No.: 1154943-24-4

Cat. No.: B1372693

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Technical Whitepaper for R&D Applications Executive Summary & Substance Identity

Critical Notice on CAS Registry: The CAS number provided (265673-98-3) does not correspond to a publicly registered substance in major chemical inventories (ECHA, PubChem, CAS Common Chemistry). This guide bases its safety profile on the chemical structure and Structure-Activity Relationship (SAR) to the closely related analogue 3-(Cyclopentyloxy)-4-methoxyaniline (the Rolipram intermediate, CAS 62688-37-5) and general substituted anilines.

Substance Identification:

- Chemical Name: **3-(Cyclopentyloxy)-4-methylaniline**
- Synonyms: 3-Cyclopentyloxy-p-toluidine; 5-Amino-2-methylphenyl cyclopentyl ether
- Molecular Formula: $C_{12}H_{17}NO$
- Molecular Weight: ~191.27 g/mol

- Structural Class: Lipophilic Aromatic Amine (Aniline derivative)

Core Hazard Profile: This compound is a substituted aniline. Like its analogues, it must be treated as a potent methemoglobinemia inducer and a potential sensitizer. It possesses high lipophilicity (due to the cyclopentyl and methyl groups), facilitating rapid dermal absorption.

Hazard Identification (GHS Classification)

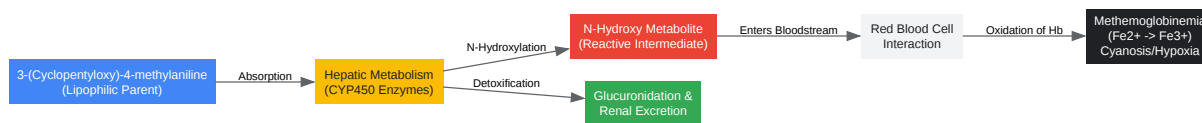
Note: In the absence of experimental toxicological data, the following classifications are predicted based on the toxicity profiles of structural analogues (e.g., p-Toluidine, 3-alkoxyanilines).

Hazard Class	Category	Hazard Statement (H-Code)	Signal Word
Acute Toxicity (Oral)	3 or 4	H301/H302: Toxic/Harmful if swallowed.	Danger
Acute Toxicity (Dermal)	3	H311: Toxic in contact with skin.[1][2][3]	Danger
Acute Toxicity (Inhalation)	3	H331: Toxic if inhaled.[1]	Danger
Skin Irritation	2	H315: Causes skin irritation.[1][3][4]	Warning
Eye Irritation	2A	H319: Causes serious eye irritation.[1][3][4]	Warning
Sensitization (Skin)	1	H317: May cause an allergic skin reaction.	Warning
STOT - Repeated	2	H373: May cause damage to organs (Blood/Spleen) through prolonged or repeated exposure.	Warning
Aquatic Toxicity	1	H400/H410: Very toxic to aquatic life with long-lasting effects.[2]	Warning

Physiological Mechanism of Toxicity: The primary risk is Methemoglobinemia. The aniline moiety undergoes hepatic N-hydroxylation (via CYP450 enzymes). The resulting N-hydroxylamine metabolite oxidizes ferrous hemoglobin (Fe^{2+}) to ferric methemoglobin (Fe^{3+}), which cannot transport oxygen, leading to cyanosis and tissue hypoxia.

Metabolic & Toxicological Pathway (Graphviz Diagram)

The following diagram illustrates the bioactivation pathway responsible for the compound's primary toxicity.



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Caption: Predicted metabolic activation pathway leading to methemoglobinemia. The N-hydroxylation step is critical for toxicity.

Risk Mitigation & Handling Protocols

Due to the predicted high dermal absorption, a "Zero-Contact" policy is mandatory.

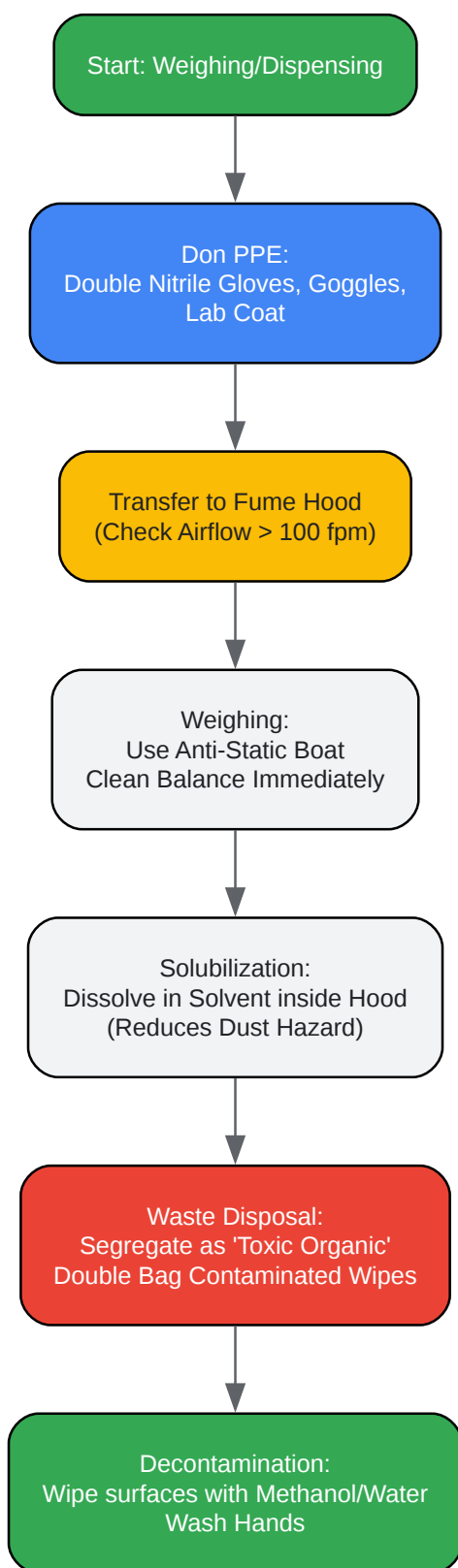
A. Engineering Controls

- Primary Containment: All handling (weighing, dispensing, reaction setup) must occur inside a certified chemical fume hood or a powder containment enclosure.
- Static Control: Use anti-static weighing boats and grounded equipment, as organic powders can generate static charges leading to dispersion.

B. Personal Protective Equipment (PPE) Matrix

Protection Zone	Requirement	Rationale
Respiratory	N95/P100 (if outside hood) or PAPR for spill cleanup.	Prevents inhalation of dust/aerosols.[3][4]
Dermal (Hands)	Double Nitrile Gloves (min 0.11 mm) or Silver Shield® (Laminate).	Aniline derivatives permeate standard latex rapidly.
Dermal (Body)	Tyvek® Lab Coat or Chemical Apron + Sleeves.	Prevents contamination of street clothes/skin.
Ocular	Chemical Splash Goggles.[5]	Protects against corrosive/irritant dust entry.

C. Safe Handling Workflow (Graphviz Diagram)



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Caption: Standard Operating Procedure (SOP) for handling solid aniline intermediates to minimize exposure risks.

Emergency Response Architecture

A. First Aid Measures

- Inhalation: Remove victim to fresh air immediately.^{[2][3]} If breathing is labored, administer oxygen. Do not use mouth-to-mouth resuscitation (risk of secondary contamination).
- Skin Contact: IMMEDIATE washing is critical.
 - Drench with water for 15 minutes.
 - Use soap (lipophilic removal).
 - Discard contaminated leather goods (shoes/watch bands) as they cannot be decontaminated.
- Eye Contact: Flush with water for 15 minutes, lifting eyelids. Consult an ophthalmologist.
- Ingestion: Rinse mouth. Do NOT induce vomiting. Transport to ER immediately.

B. Medical Note to Physician (Methemoglobinemia)

- Signs: Cyanosis (blue lips/nail beds), headache, dizziness, chocolate-brown blood.
- Antidote: Methylene Blue (1-2 mg/kg IV) is the specific antidote if MetHb > 30% or patient is symptomatic.
- Contraindication: Do not use Methylene Blue in G6PD-deficient patients.

C. Spill Cleanup

- Evacuate the immediate area.
- Don PPE: Full-face respirator (organic vapor/P100 cartridge), chemical resistant suit.
- Contain: Cover spill with wet absorbent (sand/vermiculite) to prevent dust generation.

- Clean: Scoop into a sealed waste container. Wash area with soap and water; collect wash water as hazardous waste.

Physicochemical Properties (Predicted)

Property	Value (Estimated)	Significance
Physical State	Solid (Crystalline) or Oily Liquid	Depends on purity/polymorph; assume solid for dust risk.
Melting Point	40°C - 60°C	Low melting point; may melt during handling.
Boiling Point	> 250°C	Low volatility, but aerosols are toxic.
Solubility	Low in Water; High in DMSO/Methanol	Lipophilicity aids skin absorption.
pKa (Conjugate Acid)	~4.0 - 5.0	Weak base; forms salts with strong acids.

References

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